

# "N,4-dimethyl-1,3-thiazol-2-amine safety and handling"

**Author:** BenchChem Technical Support Team. **Date:** December 2025

## Compound of Interest

Compound Name: *N,4-dimethyl-1,3-thiazol-2-amine*

Cat. No.: B189690

[Get Quote](#)

An In-depth Technical Guide to the Safety and Handling of **N,4-dimethyl-1,3-thiazol-2-amine**

This guide provides comprehensive safety and handling information for **N,4-dimethyl-1,3-thiazol-2-amine** (CAS No: 2161-68-4), intended for researchers, scientists, and professionals in drug development. The following sections detail the hazard classifications, physical and chemical properties, safe handling procedures, personal protective equipment, and emergency protocols.

## Hazard Identification and Classification

**N,4-dimethyl-1,3-thiazol-2-amine** is classified as hazardous. The primary routes of exposure are ingestion and skin contact, and it is also noted for its environmental toxicity.

GHS Classification:

- Acute Toxicity, Oral (Category 4)
- Skin Irritation (Category 2)
- Short-term (acute) aquatic hazard (Category 1)

Signal Word: Warning

Hazard Statements:

- H302: Harmful if swallowed.
- H315: Causes skin irritation.
- H400: Very toxic to aquatic life.

## Quantitative Data Summary

Due to the limited availability of a comprehensive public safety data sheet specifically for **N,4-dimethyl-1,3-thiazol-2-amine**, a complete quantitative data summary is not available. The information below is based on the GHS classifications from available sources.

Property	Value	Source(s)
Molecular Formula	C5H8N2S	[1]
Molecular Weight	128.19 g/mol	[1]
GHS Hazard Class	Acute toxicity, Oral (Category 4)	
Skin irritation (Category 2)		
Acute aquatic hazard (Category 1)		
Hazard Statements	H302, H315, H400	

## Physical and Chemical Properties

Detailed experimental data on the physical and chemical properties of **N,4-dimethyl-1,3-thiazol-2-amine** are not extensively reported in publicly available literature. The hydrochloride salt of the compound is noted to have a melting point of 226-228 °C.

## Experimental Protocols

Detailed experimental protocols for the safety and toxicological assessment of **N,4-dimethyl-1,3-thiazol-2-amine** are not publicly available. The hazard classifications are based on data submitted to regulatory bodies.

## Safe Handling and Storage Procedures

Adherence to proper handling and storage protocols is crucial for maintaining a safe laboratory environment.

### Handling:

- **Ventilation:** Handle in a well-ventilated area. The use of a chemical fume hood is recommended.
- **Personal Hygiene:** Wash hands thoroughly after handling. Do not eat, drink, or smoke in the work area. Contaminated clothing should be removed and washed before reuse.
- **Contact Avoidance:** Avoid contact with skin and eyes. Prevent the formation of dust and aerosols.

### Storage:

- **Container:** Keep in a tightly closed, properly labeled container.
- **Conditions:** Store in a cool, dry, and well-ventilated place.
- **Incompatibilities:** Keep away from strong oxidizing agents.

## Personal Protective Equipment (PPE)

The selection of appropriate PPE is essential to minimize exposure.

PPE Category	Item	Standard/Specification
Eye and Face Protection	Safety goggles or face shield	ANSI Z87.1 compliant or European Standard EN166
Hand Protection	Chemical-resistant gloves (e.g., Nitrile rubber)	Inspect gloves before use. Dispose of contaminated gloves properly.
Body Protection	Laboratory coat	Long-sleeved to protect skin and personal clothing.
Respiratory Protection	NIOSH-approved respirator	Required if ventilation is inadequate or when handling powders to prevent inhalation.

## Emergency and First Aid Procedures

Immediate and appropriate action is critical in the event of an emergency.

- **Eye Contact:** Immediately flush eyes with plenty of water for at least 15 minutes, occasionally lifting the upper and lower eyelids. Seek medical attention if irritation persists.
- **Skin Contact:** In case of contact, immediately wash skin with soap and plenty of water. Remove contaminated clothing. If skin irritation occurs, get medical advice.
- **Inhalation:** Move the affected person to fresh air. If breathing is difficult, provide oxygen. If symptoms persist, seek medical attention.
- **Ingestion:** Do NOT induce vomiting. Rinse mouth with water and seek immediate medical attention. Call a POISON CENTER or doctor if you feel unwell.

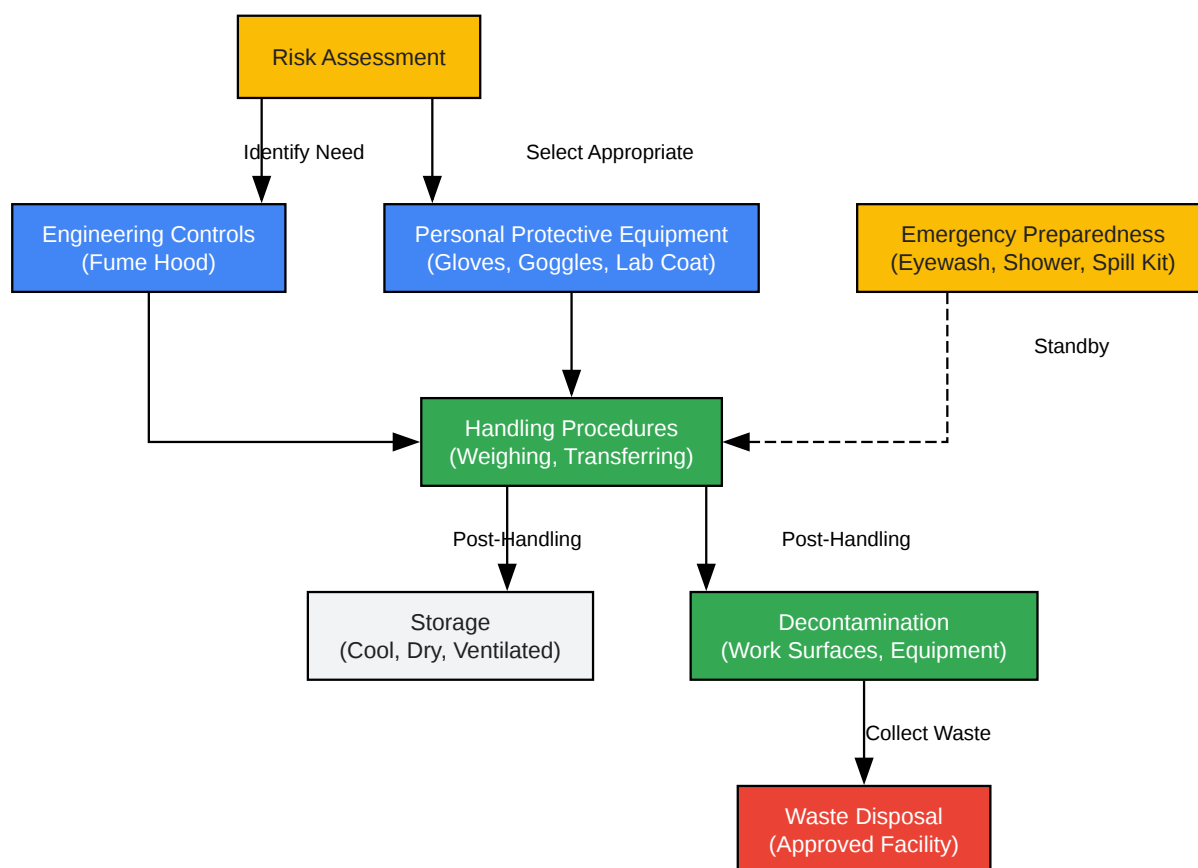
**Spill Response:** For small spills, absorb with an inert material (e.g., sand, vermiculite) and place in a suitable container for disposal. For large spills, evacuate the area and follow emergency procedures. Avoid allowing the substance to enter drains to prevent environmental contamination.

## Disposal Considerations

Dispose of contents and container to an approved waste disposal plant in accordance with local, regional, and national regulations.

## Visualized Workflow for Safe Handling

The following diagram illustrates the logical workflow for the safe handling of **N,4-dimethyl-1,3-thiazol-2-amine**.



[Click to download full resolution via product page](#)

Caption: Workflow for the safe handling of **N,4-dimethyl-1,3-thiazol-2-amine**.

### Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: [info@benchchem.com](mailto:info@benchchem.com) or [Request Quote Online](#).

## References

- 1. N,4-dimethyl-1,3-thiazol-2-amine [chemicalbook.com]
- To cite this document: BenchChem. ["N,4-dimethyl-1,3-thiazol-2-amine safety and handling"]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b189690#n-4-dimethyl-1-3-thiazol-2-amine-safety-and-handling]

---

### Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

**Technical Support:** The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

**Need Industrial/Bulk Grade?** [Request Custom Synthesis Quote](#)

## BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

### Contact

Address: 3281 E Guasti Rd  
Ontario, CA 91761, United States  
Phone: (601) 213-4426  
Email: [info@benchchem.com](mailto:info@benchchem.com)